

Application Notes and Protocols: Disperse Red 191 in Non-Textile Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Red 191

CAS No.: 103657-51-8

Cat. No.: B1141482

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For Researchers, Scientists, and Drug Development Professionals

I. Introduction

Disperse Red 191, an anthraquinone-based dye, is primarily utilized in the textile industry for dyeing polyester and other synthetic fibers.^{[1][2]} Its chemical structure, characterized by the anthraquinone core, imparts good light fastness and stability. While extensively documented for textile applications, its use in non-textile fields is an emerging area of research. Anthraquinone dyes, in general, are recognized for their diverse functionalities, including roles as fluorescent probes, components in advanced materials, and even as therapeutic agents.^{[3][4]} This document outlines potential non-textile applications of **Disperse Red 191**, providing detailed hypothetical protocols to guide further research and development.

Chemical and Physical Properties of **Disperse Red 191**

Property	Value	Reference
CAS Number	103657-51-8	
Molecular Formula	C22H17NO5	
Molecular Weight	375.37 g/mol	
Appearance	Red powder	[2]

II. Potential Non-Textile Applications

The following sections detail potential applications of **Disperse Red 191** beyond its traditional use in textiles. The provided protocols are foundational and may require optimization based on experimental outcomes.

Fluorescent Staining for Biological Imaging

Anthraquinone derivatives have been successfully employed as fluorescent dyes for live and fixed cell imaging.[3][5] For instance, DRAQ5 and CyTRAK Orange are commercially available anthraquinone-based stains for nuclear and cytoplasmic visualization, respectively.[5] The structural similarity of **Disperse Red 191** to these compounds suggests its potential as a novel fluorescent stain.

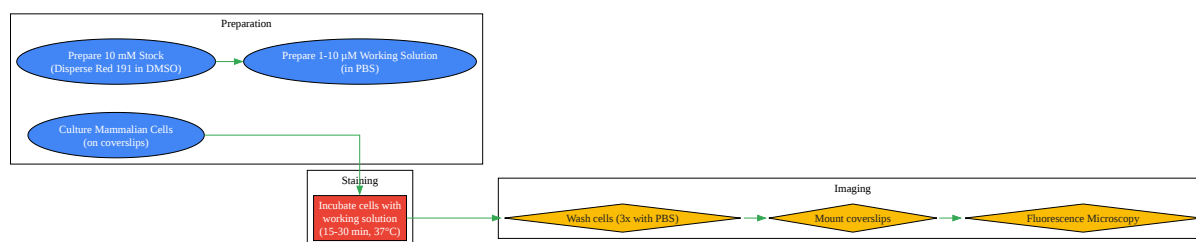
Hypothetical Photophysical Properties

Parameter	Estimated Value	Notes
Excitation Maximum (λ_{ex})	540 - 580 nm	Based on the red color of the dye.
Emission Maximum (λ_{em})	590 - 650 nm	Expected Stokes shift for anthraquinone dyes.
Stokes Shift	50 - 70 nm	A larger Stokes shift is beneficial for reducing background noise.[5]
Quantum Yield (Φ)	Low to Moderate	Disperse dyes are not always highly fluorescent.

Experimental Protocol: Fluorescent Staining of Mammalian Cells

- Reagent Preparation:
 - Prepare a 10 mM stock solution of **Disperse Red 191** in dimethyl sulfoxide (DMSO).
 - Prepare a working solution by diluting the stock solution in a suitable buffer (e.g., Phosphate Buffered Saline, PBS) to a final concentration range of 1-10 μ M.
- Cell Culture and Preparation:
 - Culture mammalian cells (e.g., HeLa, HEK293) on glass coverslips in a 24-well plate until they reach 70-80% confluency.
 - For live-cell imaging, proceed directly to the staining step.
 - For fixed-cell imaging, wash the cells with PBS, fix with 4% paraformaldehyde in PBS for 15 minutes at room temperature, and then wash again with PBS.
- Staining:
 - Remove the culture medium (for live cells) or PBS (for fixed cells).
 - Add the **Disperse Red 191** working solution to the cells and incubate for 15-30 minutes at 37°C in the dark.
 - (Optional) Co-stain with a nuclear counterstain (e.g., DAPI) if subcellular localization is to be determined.
- Imaging:
 - Wash the cells three times with PBS to remove unbound dye.
 - Mount the coverslips onto microscope slides using an appropriate mounting medium.
 - Visualize the stained cells using a fluorescence microscope with appropriate filter sets for the estimated excitation and emission wavelengths.

Experimental Workflow for Fluorescent Staining



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Caption: Workflow for fluorescent staining of mammalian cells.

Colorant for Polymers and Plastics

Disperse dyes are used for coloring plastics due to their solubility in organic polymers.[6]

Disperse Red 1, a related dye, has been incorporated into electro-optic polymer films.

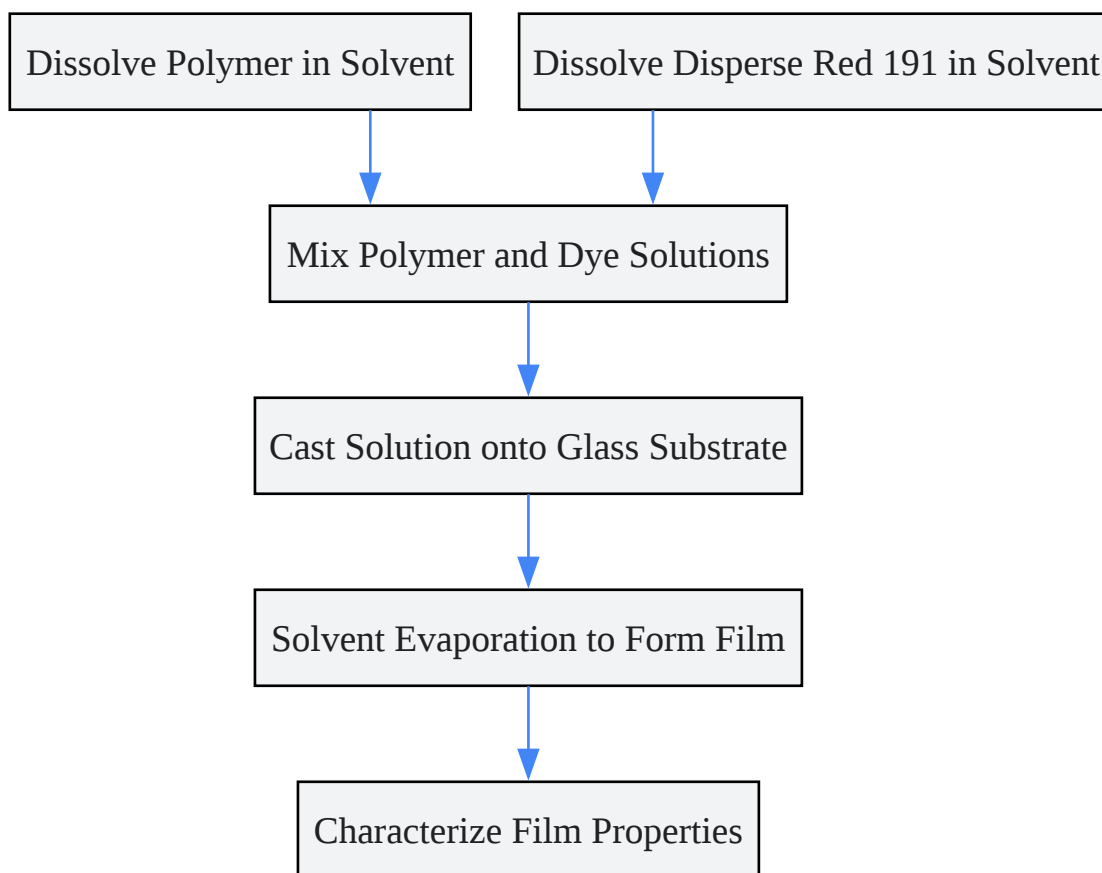
Disperse Red 191 could potentially be used as a colorant in various polymer matrices.

Experimental Protocol: Incorporation of **Disperse Red 191** into a Polymer Film

- Material Preparation:
 - Select a polymer matrix (e.g., Polymethyl methacrylate - PMMA, Polystyrene - PS).

- Choose a suitable solvent that dissolves both the polymer and **Disperse Red 191** (e.g., Toluene, Dichloromethane).
- Solution Preparation:
 - Dissolve the polymer in the chosen solvent to create a solution of a specific concentration (e.g., 10% w/v).
 - Separately, dissolve **Disperse Red 191** in the same solvent to create a concentrated stock solution.
 - Add the **Disperse Red 191** stock solution to the polymer solution to achieve the desired final dye concentration (e.g., 0.1-1% w/w relative to the polymer). Stir until homogeneous.
- Film Casting:
 - Pour the polymer-dye solution onto a clean, flat glass substrate.
 - Allow the solvent to evaporate slowly in a controlled environment (e.g., a fume hood with a loose cover) to form a thin film.
- Characterization:
 - Once the film is completely dry, peel it from the glass substrate.
 - Characterize the optical properties of the film using UV-Vis spectroscopy to determine the absorption spectrum of the dye within the polymer matrix.
 - Evaluate the color stability and light fastness of the film by exposing it to a controlled light source over time.

Workflow for Polymer Film Preparation



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Caption: Process for creating a dye-doped polymer film.

Investigation of Non-Linear Optical (NLO) Properties

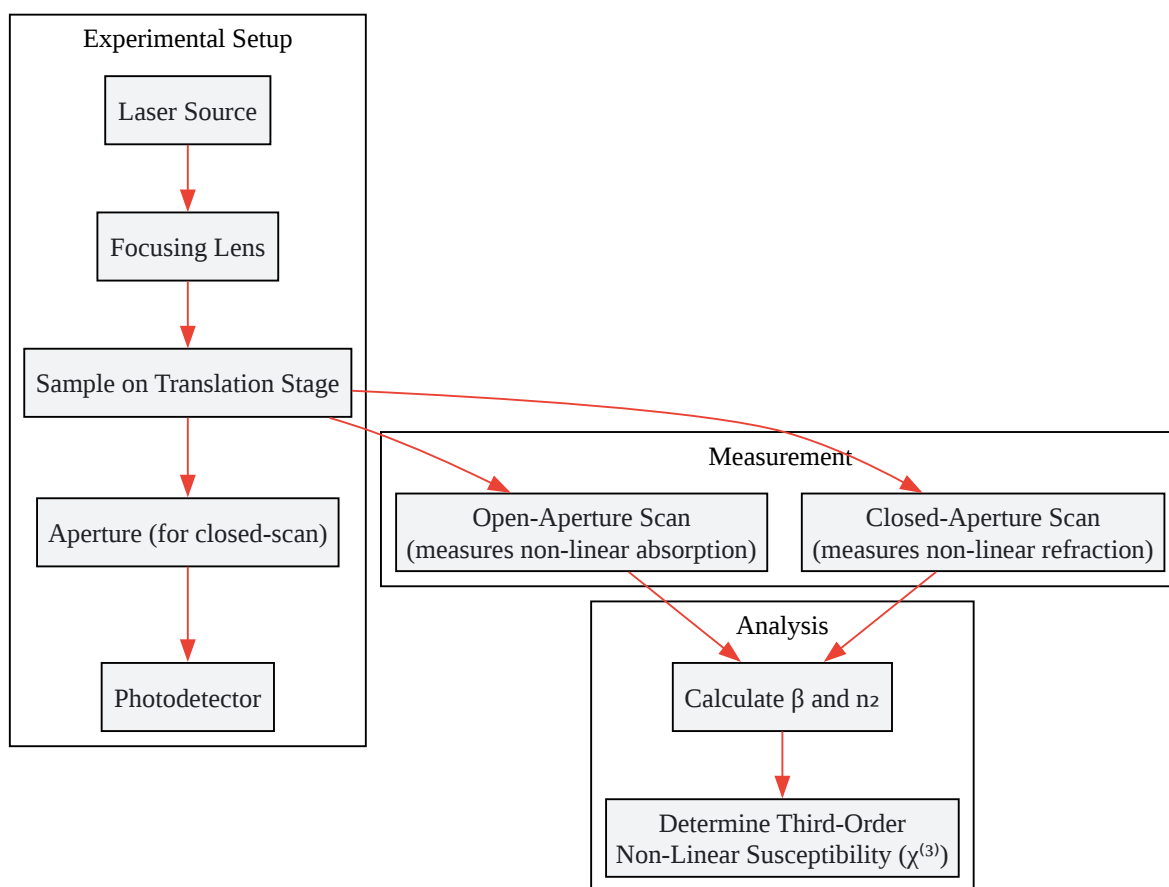
Azo dyes, which share some structural similarities with certain disperse dyes, are known for their non-linear optical properties. Disperse Red 19, a related compound, has been studied for its NLO characteristics.^[7] The extended π -conjugation system in the anthraquinone core of **Disperse Red 191** suggests it may also exhibit NLO behavior, making it a candidate for applications in photonics and optical devices.

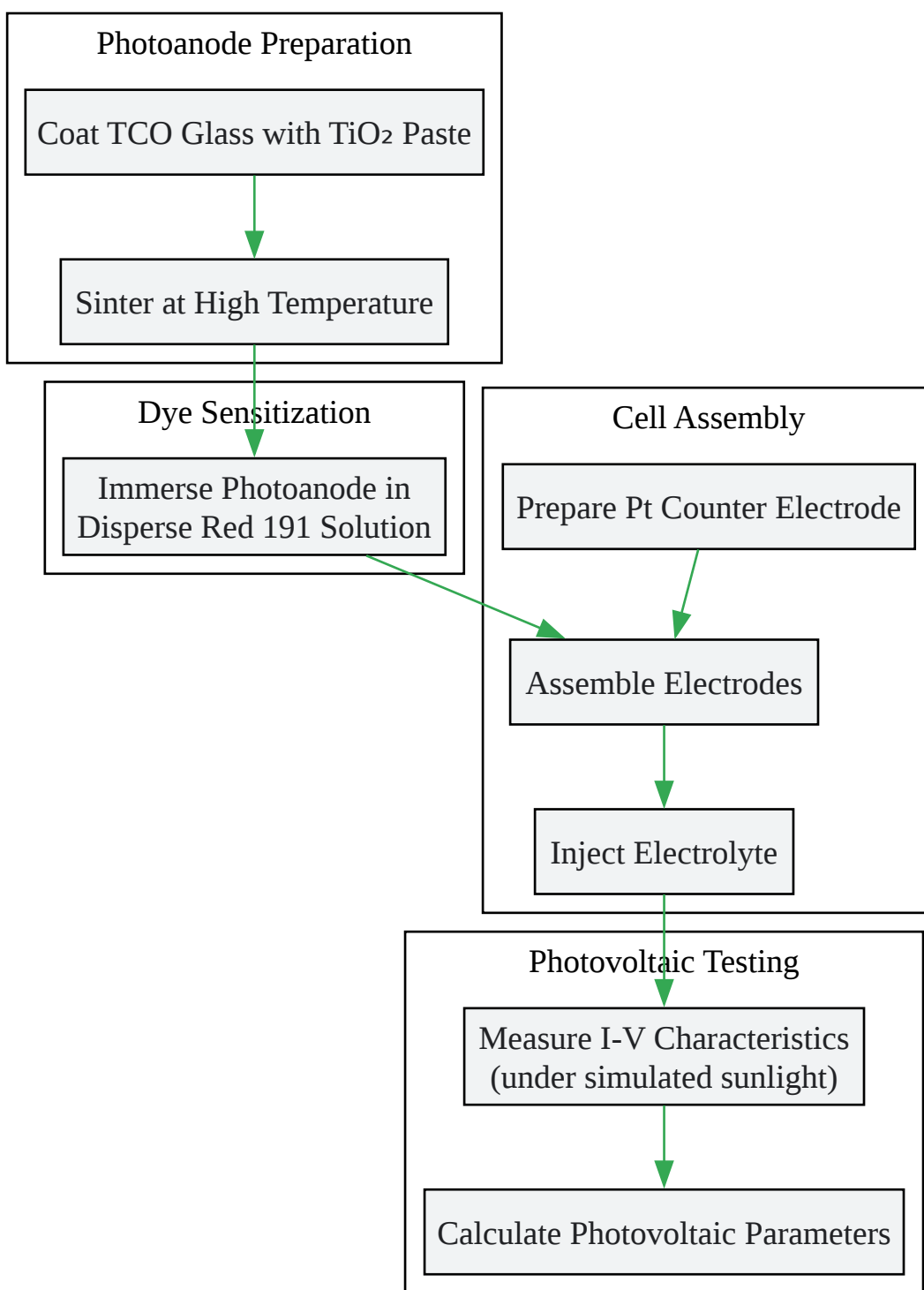
Conceptual Experimental Protocol: Z-Scan for NLO Characterization

- Sample Preparation:
 - Prepare solutions of **Disperse Red 191** in a suitable organic solvent (e.g., DMSO, chloroform) at various concentrations.

- Place the solutions in a quartz cuvette with a known path length.
- Z-Scan Setup:
 - Utilize a standard Z-scan experimental setup, which consists of a laser source (e.g., a Q-switched Nd:YAG laser), a focusing lens, a sample holder mounted on a translation stage, and a photodetector.
 - The setup should allow for both "open-aperture" and "closed-aperture" measurements.
- Data Acquisition:
 - Translate the sample along the z-axis through the focal point of the laser beam.
 - For the open-aperture configuration, collect the total transmitted light to determine the non-linear absorption coefficient (β).
 - For the closed-aperture configuration, place an aperture before the detector to measure the changes in the beam's spatial profile, from which the non-linear refractive index (n_2) can be determined.
- Data Analysis:
 - Analyze the transmittance curves from the open and closed aperture scans to calculate the third-order non-linear susceptibility ($\chi^{(3)}$).

Logical Diagram for NLO Property Investigation





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- To cite this document: BenchChem. [Application Notes and Protocols: Disperse Red 191 in Non-Textile Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141482/docs#application-notes-and-protocols-disperse-red-191-in-non-textile-applications>]

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